

# Essential Safety and Disposal Procedures for CJ28 Polyurethane Coupling Inserts

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## Compound of Interest

Compound Name: CJ28

Cat. No.: B15137404

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### Identifying "CJ28": A Mechanical Component, Not a Chemical Agent

Initial analysis of "CJ28" reveals it is not a chemical compound used in research or drug development, but rather a product identifier for a curved jaw coupling insert. These components are integral for power transmission in industrial equipment such as pumps, gear boxes, and mixers. The primary material of construction for the **CJ28** insert is a durable, flexible polymer known as polyurethane.

Therefore, the proper disposal procedures for **CJ28** do not fall under chemical waste protocols but are governed by guidelines for solid industrial waste, specifically for plastics and polymers. This guide provides the necessary safety and logistical information for the correct handling and disposal of these polyurethane components.

## Material Properties of CJ28 Polyurethane Inserts

Understanding the physical and chemical characteristics of the **CJ28** insert is the first step in its proper handling and disposal. The following table summarizes the key quantitative data for the standard 92A Shore hardness yellow polyurethane variant.

Property	Value	Notes
Material	92A Shore Hardness Polyurethane	Offers a balance of torque capacity and damping characteristics.
Temperature Range	-40°F to +212°F (-40°C to +100°C)	Operational temperature limits.
Maximum Continuous Torque	840 in-lb (95 N-m)	The maximum torque the insert can handle continuously.
Maximum Torque	1,680 in-lb (190 N-m)	The absolute maximum torque the insert can withstand intermittently.
Maximum RPM	8,500 RPM	The maximum rotational speed the insert can handle.
Chemical Resistance	Resists oil, dirt, sand, moisture, and grease	Suitable for use in general and hydraulic applications.

## Experimental Protocols: Not Applicable

As **CJ28** is a mechanical part, there are no experimental protocols related to its use in a laboratory research context. The relevant procedures pertain to its installation, maintenance, and eventual disposal in an industrial or mechanical setting.

## Proper Disposal Procedures for Polyurethane Components

The disposal of polyurethane, the material **CJ28** is made from, should be approached with the goal of minimizing environmental impact. While not typically classified as hazardous waste, landfilling should be the last resort. Here are the step-by-step procedures for proper disposal:

### Step 1: Assessment and Segregation

- Identify the Waste: Confirm that the waste material is indeed a polyurethane component.

- **Segregate from Other Waste:** Separate the polyurethane parts from other types of waste, such as metals, other plastics, and chemical waste. This is a crucial first step for effective recycling.

#### Step 2: Decontamination (If Applicable)

- **Clean the Component:** If the **CJ28** insert has been in contact with oils, greases, or other chemicals, it should be cleaned. Use soap and water or a suitable solvent to remove contaminants.
- **Dispose of Cleaning Residue Properly:** Any contaminated cleaning materials (e.g., rags, solvents) must be disposed of in accordance with local regulations for that specific type of waste.

#### Step 3: Evaluating Disposal Options

Several options exist for the disposal of polyurethane waste, ranging from the most to the least environmentally favorable.

- **Mechanical Recycling:** This is often the most practical and environmentally friendly option for solid polyurethane parts. The process involves shredding the polyurethane into smaller pieces, which can then be used as filler in other products, such as insulation, acoustic mats, or carpet padding.<sup>[1][2]</sup>
- **Chemical Recycling:** More advanced processes like glycolysis, hydrolysis, or acidolysis can break down the polyurethane into its chemical constituents, which can then be used to create new polyurethane or other chemical products.<sup>[3][4]</sup> While highly effective, this may require sending the material to a specialized recycling facility.
- **Energy Recovery (Incineration):** If recycling is not feasible, polyurethane can be incinerated in a waste-to-energy facility.<sup>[1]</sup> This process recovers energy from the material but must be done in specialized facilities with pollution control systems to manage emissions.
- **Landfill Disposal:** This is the least preferred option and should only be considered if no other alternatives are available.<sup>[1]</sup>

#### Step 4: Contacting a Waste Management Professional

- Engage a Certified Recycler: For industrial quantities of plastic waste, it is best to partner with a certified industrial waste recycling company.<sup>[5][6][7]</sup> They can provide guidance on sorting, collection, and the most appropriate disposal method for your specific situation.
- Local Waste Collection Services: For smaller quantities, contact your local selective waste collection point or municipal waste service to inquire about their programs for recycling industrial plastics.<sup>[2]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of a **CJ28** polyurethane insert.



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Caption: Workflow for the proper disposal of **CJ28** polyurethane components.

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